

Unveiling the Properties of Tetramethylrhodamine-5-iodoacetamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tmria*

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This technical guide provides a comprehensive overview of the core properties and applications of Tetramethylrhodamine-5-iodoacetamide (5-**TMRIA**), a widely utilized fluorescent probe in biological research. Designed for researchers, scientists, and drug development professionals, this document details the chemical and physical characteristics of 5-**TMRIA**, offers in-depth experimental protocols for its use in protein labeling, and presents visual representations of its reaction mechanism and experimental workflow.

Core Properties of Tetramethylrhodamine-5-iodoacetamide (5-**TMRIA**)

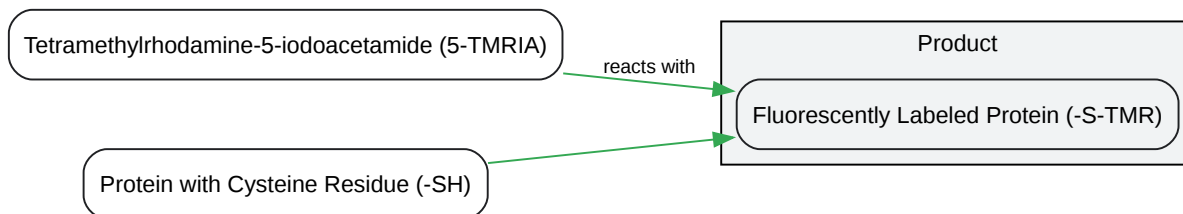
Tetramethylrhodamine-5-iodoacetamide is a thiol-reactive fluorescent dye valued for its photostability and the pH-insensitivity of its fluorescence.^[1] It is predominantly used for the covalent labeling of cysteine residues in proteins and can also be used to label DNA fragments.^{[1][2]} The specificity for thiol groups allows for targeted labeling of proteins at specific sites. The pure 5-isomer of **TMRIA** is often preferred over mixed isomers to ensure consistency and reproducibility in labeling experiments.

Below is a summary of the key quantitative data for 5-**TMRIA**, presented for easy reference and comparison.

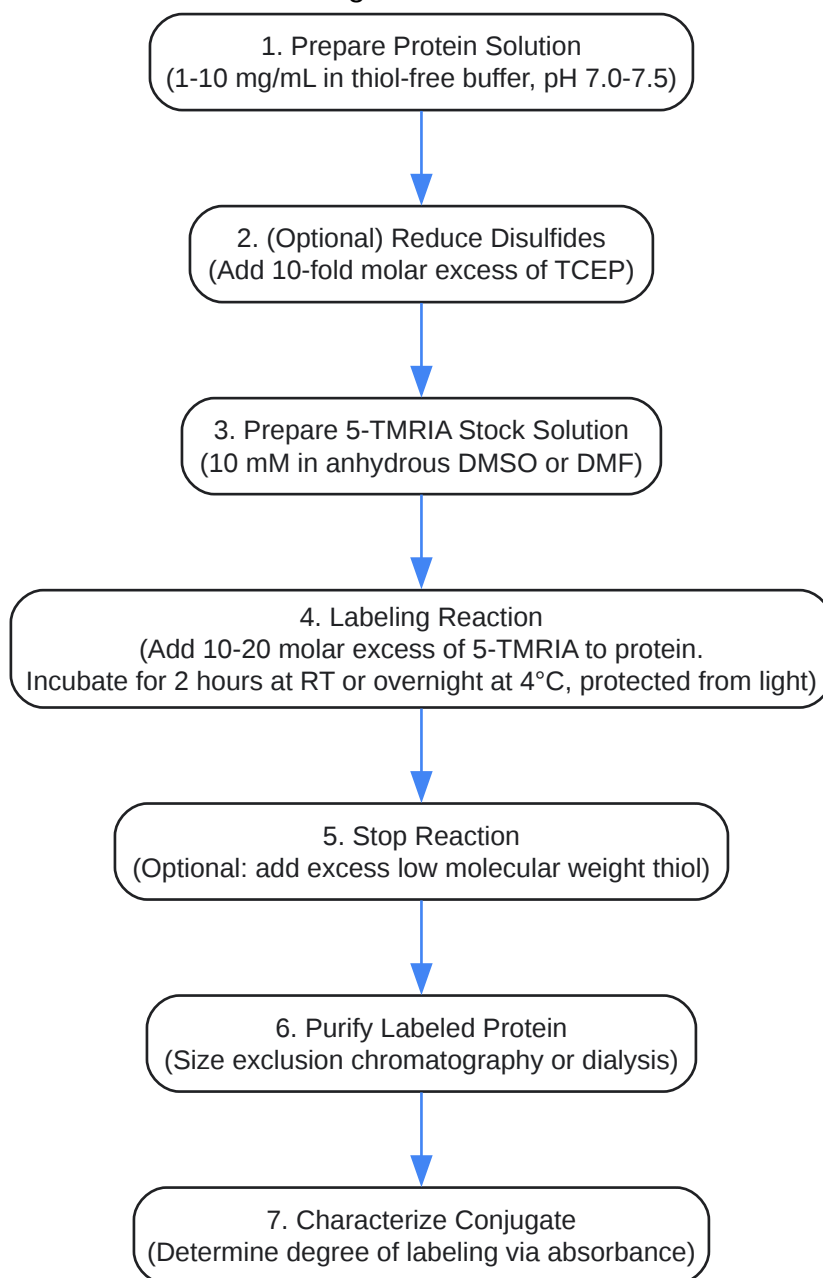
Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₄ IN ₃ O ₄	[3]
Molecular Weight	569.39 g/mol	[3]
CAS Number	114458-99-0	[3]
Excitation Maximum (λ _{ex})	~543 - 555 nm	[4][5]
Emission Maximum (λ _{em})	~571 - 580 nm	[4][5]
Molar Extinction Coefficient (ε)	Not explicitly found for 5-TMRIA, but for the parent chromophore TRITC, it is ~85,000 cm ⁻¹ M ⁻¹	
Quantum Yield (Φ)	High, but specific value for 5-TMRIA not found. Tetramethylrhodamine derivatives are known for their high quantum yields.	
Fluorescence Lifetime (τ)	Not explicitly found for 5-TMRIA.	
Solubility	Soluble in DMSO and DMF	[3]
Storage Conditions	Store at -20°C, protected from light. Stock solutions in DMSO can be stored at -20°C for up to a month or -80°C for up to six months.	[1]

Reaction Mechanism and Experimental Workflow

The primary application of 5-**TMRIA** is the covalent labeling of proteins through the reaction of its iodoacetamide group with the thiol group of cysteine residues. This reaction, a nucleophilic substitution, forms a stable thioether bond.



Protein Labeling Workflow with 5-TMRIA



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Thiol-reactive dyes for fluorescence labeling of proteomic samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. kcci.virginia.edu [kcci.virginia.edu]
- 5. documents.thermofisher.com [documents.thermofisher.com]
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